

An In-Depth Technical Guide to the Safe Handling of 2-Methylterephthalonitrile

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Compound of Interest

Compound Name: **2-Methylterephthalonitrile**

Cat. No.: **B180709**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Methylterephthalonitrile** (CAS No. 7175-56-6). The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical compound safely.

Hazard Identification and Classification

2-Methylterephthalonitrile is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its irritant properties.

GHS Classification:

| Hazard Class | Category | Hazard Statement |
|---|----------|---|
| Skin Irritation | 2 | H315: Causes skin irritation. |
| Eye Irritation | 2A | H319: Causes serious eye irritation. |
| Specific target organ toxicity — single exposure (Respiratory tract irritation) | 3 | H335: May cause respiratory irritation. |

Signal Word: Warning

Hazard Pictogram:

-  alt text

Physical and Chemical Properties

At present, detailed quantitative data for the physical and chemical properties of **2-Methylterephthalonitrile** are not readily available in the public domain. As a nitrile compound, it is a white to off-white solid. Further research is required to establish specific values for properties such as melting point, boiling point, and solubility.

Toxicological Data

Comprehensive toxicological studies, including the determination of LD50 (median lethal dose) and LC50 (median lethal concentration) values, for **2-Methylterephthalonitrile** have not been identified in the reviewed literature. The GHS classification is based on the irritant nature of the compound.

Handling Precautions and Personal Protective Equipment (PPE)

Due to its classification as a skin, eye, and respiratory irritant, strict adherence to safety protocols is mandatory when handling **2-Methylterephthalonitrile**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential to minimize exposure.

| Protection Type | Recommendations |
|------------------------|--|
| Eye/Face Protection | Wear tightly fitting safety goggles or a face shield. |
| Skin Protection | Handle with chemical-impermeable gloves. Wear a lab coat or other protective clothing. |
| Respiratory Protection | If ventilation is inadequate, use a NIOSH-approved respirator. |

Hygiene Measures

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

First Aid Measures

In the event of exposure, the following first aid procedures should be followed:

| Exposure Route | First Aid Measures |
|----------------|--|
| Inhalation | Remove the individual to fresh air and keep them comfortable for breathing. If respiratory irritation persists, seek medical attention. |
| Skin Contact | Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention. |

Storage and Disposal

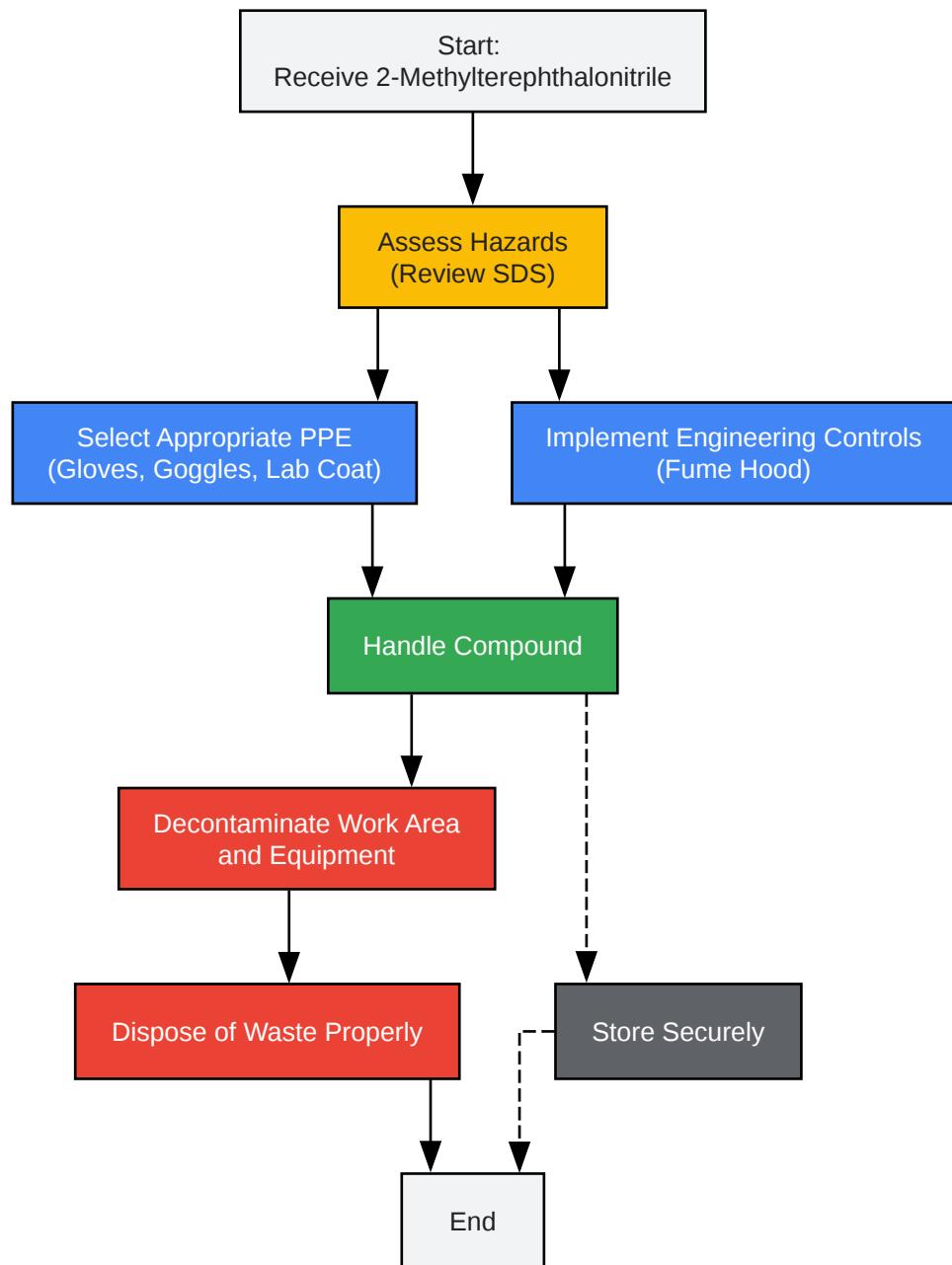
- Storage: Store in a well-ventilated place. Keep the container tightly closed.
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

Experimental Protocols

Detailed experimental protocols for the determination of the toxicological and physical properties of **2-Methylterephthalonitrile** are not currently available. Standard OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals would be the recommended starting point for any new experimental work.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **2-Methylterephthalonitrile** in a laboratory setting.

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Caption: Workflow for the safe handling of **2-Methylterephthalonitrile**.

This guide is intended as a starting point for the safe handling of **2-Methylterephthalonitrile**. It is imperative that all users consult the full Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional safety protocols.

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